

Essential Safety and Handling Guide for Azaline B (Azelastine HCl)

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	Azaline B
CAS No.:	188405-78-9
Cat. No.:	B15572102

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This guide provides crucial safety and logistical information for the handling and disposal of **Azaline B**, a product containing Azelastine Hydrochloride. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Personal Protective Equipment (PPE)

Proper personal protective equipment is essential when handling **Azaline B** to minimize exposure and ensure personal safety. The following table summarizes the recommended PPE.

PPE Category	Specification	Standard Compliance
Eye/Face Protection	Safety glasses with side-shields or goggles.	EN 166 (EU) or 29 CFR 1910.133 (US)[1]
Hand Protection	Protective gloves. Breakthrough time of the glove material should be confirmed with the supplier.[2]	EN 374 (EU)
Skin and Body Protection	Wear protective clothing. Ensure that skin is not exposed. Open cuts or irritated skin should be protected.[3]	-
Respiratory Protection	Not required under normal use conditions.[2] If dust is generated or exposure limits are exceeded, use a NIOSH/MSHA or EN 149 approved respirator.[1]	NIOSH/MSHA (US) or EN 149 (EU)[1]

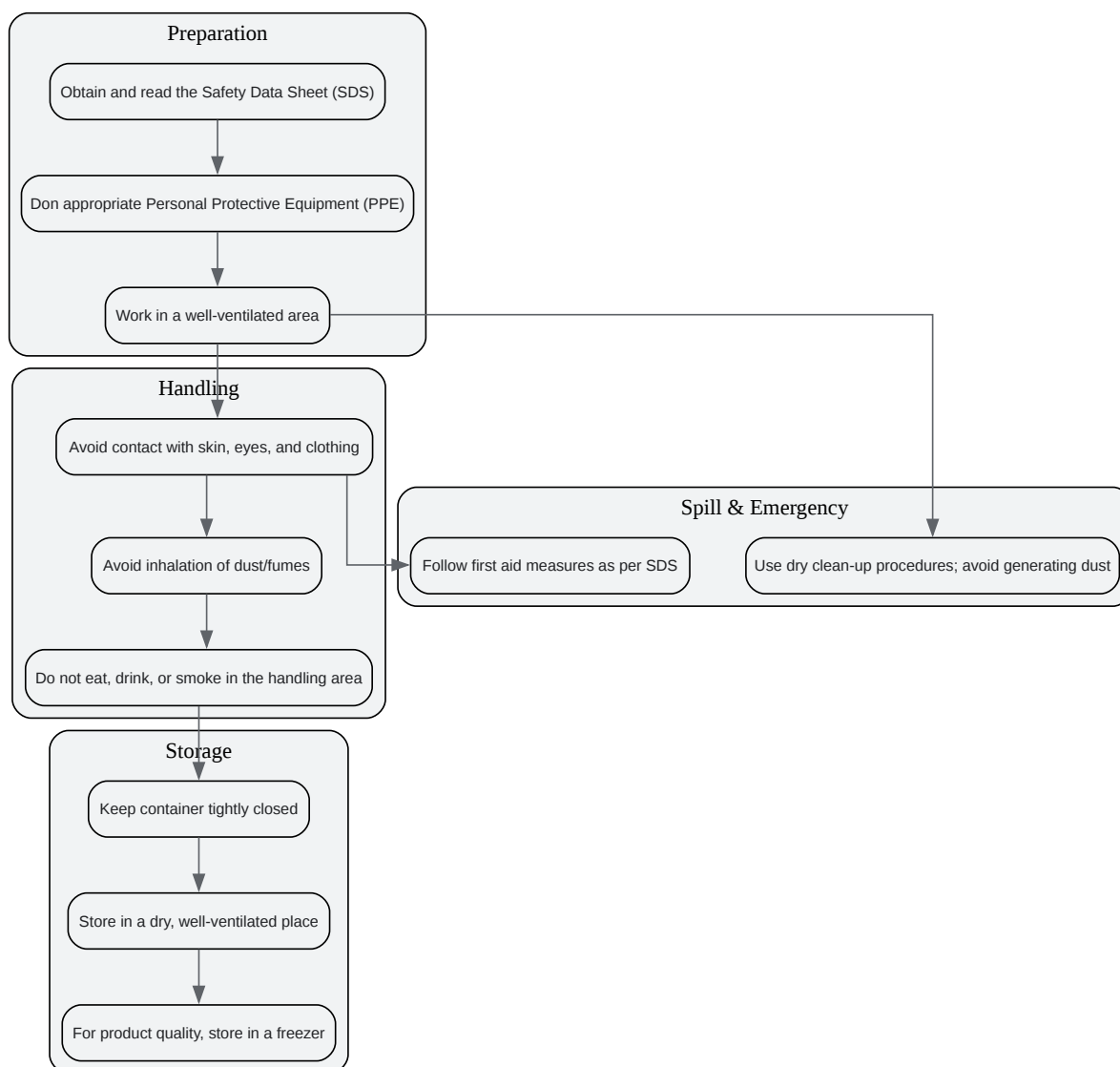
Health Hazards

Azelastine HCl, the active component in **Azaline B**, is classified with the following hazards:

- Acute Toxicity: Harmful if swallowed, in contact with skin, or if inhaled.[4]
- Skin Irritation: Causes skin irritation.[4]
- Respiratory Irritation: May cause respiratory irritation.[3][4]
- Reproductive Toxicity: Suspected of damaging fertility or the unborn child.[4][5]
- Carcinogenicity: Suspected of causing cancer.[4]

Safe Handling and Storage Workflow

The following diagram outlines the standard operating procedure for the safe handling and storage of **Azaline B**.



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Caption: Workflow for Safe Handling and Storage of **Azaline B**.

First Aid Measures

Immediate actions in case of exposure are critical.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If symptoms persist, consult a doctor.[2]
Skin Contact	Immediately remove all contaminated clothing. Wash skin with soap and plenty of water. Seek medical attention if irritation occurs.[2][3]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes, lifting the lower and upper eyelids. Consult a doctor.[2]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Immediately call a doctor.[2][5]

Disposal Plan

Chemical waste must be disposed of in accordance with local, regional, and national regulations.[1] It is the responsibility of the waste generator to properly classify the waste.[1] Do not empty into drains.[1]

Spill Management

In the event of a spill, follow these procedures:

- Evacuate and Secure: Clear the area of all personnel and move upwind.[3]
- Ventilate: Ensure the area is well-ventilated.
- Containment: Prevent the spill from entering drains or watercourses.[3]

- Clean-up:
 - Wear appropriate PPE, including respiratory protection.[3]
 - Use dry clean-up methods to avoid generating dust.[3]
 - Collect the spilled material into a suitable container for disposal.
- Decontaminate: Clean the spill area thoroughly.

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